

Chemical and physical properties of Remdesivir-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remdesivir-d4

Cat. No.: B15126497

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical and Physical Properties of **Remdesivir-d4**

Introduction

Remdesivir-d4 is the deuterated form of Remdesivir, a broad-spectrum antiviral medication.^[1] It is intended for use as an internal standard for the quantification of Remdesivir in biological samples by techniques such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^[2] The incorporation of deuterium atoms increases the molecular weight of the compound, allowing for its differentiation from the non-deuterated form in mass spectrometry analysis, which is crucial for accurate quantification in pharmacokinetic and metabolic studies.^[3] Like its non-deuterated counterpart, **Remdesivir-d4** is a prodrug that, upon entering cells, is metabolized into its active nucleoside triphosphate form.^{[2][4]}

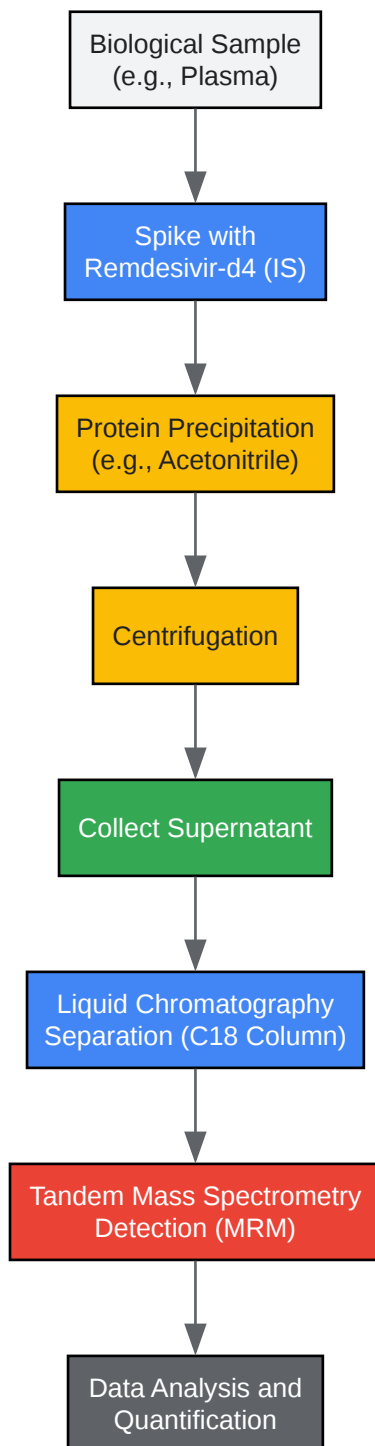
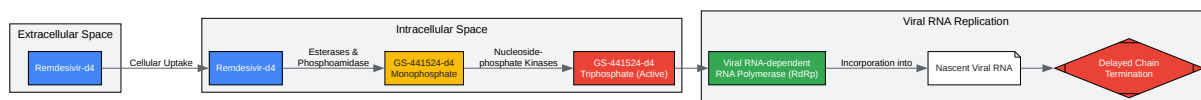
Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Remdesivir-d4** are summarized in the table below. This data is essential for researchers in designing experiments, preparing solutions, and interpreting analytical results.

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₁ D ₄ N ₆ O ₈ P	[1] [2]
Molecular Weight	606.6 g/mol	[1] [2] [5]
CAS Number	2738376-82-2	[2]
Physical Form	Solid	[2]
Purity	≥99% deuterated forms (d ₁ -d ₄)	[2]
Solubility	Soluble in DMF, DMSO, and Methanol.	[2]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years at -20°C	[2]

Mechanism of Action

Remdesivir is a prodrug that delivers a nucleoside analog to host cells.[\[6\]](#) Once inside the cell, it undergoes a series of metabolic steps to be converted into its active triphosphate form, GS-443902.[\[4\]](#)[\[7\]](#)[\[8\]](#) This active metabolite mimics the natural adenosine triphosphate (ATP) and is incorporated into the nascent viral RNA chain by the viral RNA-dependent RNA polymerase (RdRp).[\[9\]](#)[\[10\]](#) The incorporation of the Remdesivir metabolite leads to delayed chain termination, thereby inhibiting viral replication.[\[7\]](#)[\[11\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NB-64-93012-5mg | Remdesivir-d4 Neobiotech [neo-biotech.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Remdesivir-d4 | TargetMol [targetmol.com]
- 6. Remdesivir - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. Remdesivir - Wikipedia [en.wikipedia.org]
- 8. go.drugbank.com [go.drugbank.com]
- 9. Remdesivir | Johns Hopkins ABX Guide [hopkinsguides.com]
- 10. Remdesivir | C27H35N6O8P | CID 121304016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. drugtargetreview.com [drugtargetreview.com]
- To cite this document: BenchChem. [Chemical and physical properties of Remdesivir-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15126497#chemical-and-physical-properties-of-remdesivir-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com